

Navigating the Safe Disposal of 11-Bromoundecyltrimethoxysilane: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 11-Bromoundecyltrimethoxysilane

Cat. No.: B103482

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For researchers and professionals in drug development, the proper handling and disposal of specialized chemical reagents like **11-Bromoundecyltrimethoxysilane** are paramount for ensuring laboratory safety and environmental compliance. This guide provides a detailed, step-by-step protocol for the safe disposal of **11-Bromoundecyltrimethoxysilane**, grounded in established safety data.

Key Properties and Hazards

Understanding the physicochemical properties and inherent hazards of **11-Bromoundecyltrimethoxysilane** is the first step in safe handling. This substance is a combustible liquid that can cause serious eye irritation and may irritate the skin and respiratory tract.^[1] It is stable in sealed containers under a dry, inert atmosphere but can react with water, alkalis, and oxidizing agents.^[1]

Quantitative data for **11-Bromoundecyltrimethoxysilane** and related compounds are summarized below for easy reference.

Property	Value
Chemical Name	11-Bromoundecyltrimethoxysilane
CAS Number	17947-99-8[2][3][4]
Molecular Formula	C14H31BrO3Si[2][4]
Molecular Weight	355.38 g/mol [2][4]
Physical State	Liquid[1]
Boiling Point	341°C at 760 mmHg[4]
Flash Point	160°C[4]
Density	1.084 g/cm ³ [4]

Pre-Disposal and Handling Protocol

Proper handling and storage are critical to prevent accidental exposure and ensure the chemical's stability prior to disposal.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][5]
- Keep away from heat, sparks, open flames, and other sources of ignition.[1][6]
- Store under an inert atmosphere.[6]
- Incompatible materials to avoid include alkalis, metal salts, oxidizing agents, precious metals, moisture, and water.[1][5]

Handling:

- Avoid contact with eyes, skin, and clothing.[1]
- Do not breathe vapors or mist.[1]
- Use only in well-ventilated areas or under a chemical fume hood.[5][6]

- Employ non-sparking tools and ground all equipment to prevent static discharge.[1][6]
- Personal Protective Equipment (PPE) is mandatory.

Required Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles and a face shield.[5][7]
- Hand Protection: Use neoprene or nitrile rubber gloves.[5]
- Skin and Body Protection: Wear suitable protective clothing to prevent skin contact.[5][7]
- Respiratory Protection: If inhalation is possible, use a NIOSH-approved respirator.[5][7]

Step-by-Step Disposal Procedure

The recommended method for the disposal of **11-Bromoundecyltrimethoxysilane** is incineration by a licensed waste disposal facility.[1] Do not dispose of this chemical into the sewer system or release it into the environment.[1]

Step 1: Waste Identification and Segregation

- Identify the waste as "**11-Bromoundecyltrimethoxysilane**, hazardous chemical waste."
- Do not mix with other waste streams unless compatibility is confirmed by a qualified professional. Incompatible materials can lead to hazardous reactions.[1]

Step 2: Containerization

- Use a suitable, labeled, and tightly sealed container for the waste. The original container is often a good choice.
- Ensure the container is not damaged and is compatible with the chemical.

Step 3: Labeling

- Clearly label the waste container with the chemical name, "Hazardous Waste," and any other information required by your institution and local regulations.

Step 4: Arrange for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- Follow all local, state, and national regulations for hazardous waste disposal.[\[1\]](#)[\[5\]](#)

Emergency and Spill Management

In the event of a spill or accidental exposure, immediate and appropriate action is crucial.

Spill Cleanup Protocol:

- **Evacuate and Ventilate:** Evacuate non-essential personnel from the spill area and ensure adequate ventilation.[\[7\]](#)
- **Control Ignition Sources:** Remove all sources of ignition from the area.[\[1\]](#)[\[7\]](#)
- **Contain the Spill:** Use dikes or absorbents to prevent the spill from spreading or entering drains.[\[1\]](#)[\[5\]](#)
- **Absorb the Spill:** Use an inert absorbent material to collect the spilled chemical.
- **Collect and Dispose:** Sweep or shovel the absorbed material into an appropriate, labeled container for disposal using non-sparking tools.[\[1\]](#)[\[7\]](#)
- **Decontaminate:** Clean the spill area thoroughly.

First-Aid Measures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present. Seek immediate medical attention.[\[1\]](#)
- **Skin Contact:** Wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. Seek medical attention if irritation persists.[\[1\]](#)[\[8\]](#)
- **Inhalation:** Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if respiratory irritation occurs.[\[1\]](#)[\[7\]](#)

- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][5]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **11-Bromoundecyltrimethoxysilane**.

Caption: Disposal workflow for **11-Bromoundecyltrimethoxysilane**.

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- To cite this document: BenchChem. [Navigating the Safe Disposal of 11-Bromoundecyltrimethoxysilane: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b103482#11-bromoundecyltrimethoxysilane-proper-disposal-procedures]

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